

Safe Disposal of Eltenac: A Procedural Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eltenac

Cat. No.: B1671186

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The proper disposal of **Eltenac**, a non-steroidal anti-inflammatory drug (NSAID) and COX inhibitor, is critical for ensuring laboratory safety and environmental protection.[1][2][3] Due to its chemical properties, improper disposal can pose significant risks. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **Eltenac** and associated waste materials, in alignment with established safety protocols and regulatory standards.

Core Safety and Hazard Information

Eltenac is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[4] Therefore, preventing its release into the environment is a primary concern.[4] Disposal procedures must adhere strictly to federal, state, and local regulations for hazardous waste.[4][5][6]

Eltenac Hazard and Disposal Summary

Hazard Classification	GHS Hazard Statement	Key Disposal Precautionary Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.[4]	P264: Wash skin thoroughly after handling.[4]
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life. [4]	P273: Avoid release to the environment.[4]
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects.[4]	P391: Collect spillage.[4]
General Disposal Requirement	Not Applicable	P501: Dispose of contents/container to an approved waste disposal plant. [4]

Step-by-Step Disposal Protocols

The fundamental principle for **Eltenac** disposal is that it must not be discarded in standard trash or poured down the drain.[7] The environmental toxicity of **Eltenac** necessitates that all waste streams containing this chemical be managed by a licensed hazardous waste disposal service.

Protocol 1: Disposal of Unused or Expired Eltenac

This procedure applies to pure **Eltenac** in solid or solution form that is no longer needed.

- Segregation: Keep **Eltenac** in its original or a clearly labeled, sealed container. Do not mix with other chemical waste unless instructed by your institution's Environmental Health & Safety (EHS) office or a licensed waste contractor.
- Labeling: Ensure the container is clearly labeled with "Hazardous Waste," the chemical name "**Eltenac**," and the associated hazard warnings (e.g., "Toxic," "Environmental Hazard").
- Storage: Store the sealed container in a designated, secure hazardous waste accumulation area. This area should be away from incompatible materials such as strong acids, alkalis,

and oxidizing agents.[4]

- Arranging Disposal: Contact your institution's EHS department to arrange for pickup and disposal by an approved hazardous waste management company. These facilities utilize methods like high-temperature incineration to destroy the chemical safely.[5]

Protocol 2: Disposal of Contaminated Materials

This procedure applies to items such as personal protective equipment (PPE), absorbent pads, and labware that are contaminated with **Eltenac**.

- Collection: Place all contaminated solid waste (e.g., gloves, wipes, weigh boats, pipette tips) into a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
- Labeling: Clearly label the container "Hazardous Waste" and list the contents, including "**Eltenac**-contaminated debris."
- Spill Cleanup: In case of a spill, use an absorbent material like diatomite or universal binders to contain it.[4] After absorption, scoop the material into the designated hazardous waste container. Decontaminate the surface with alcohol.[4] All cleanup materials are considered hazardous waste.
- Disposal: Once the container is full, seal it and arrange for its collection through your EHS office for disposal by a licensed contractor.

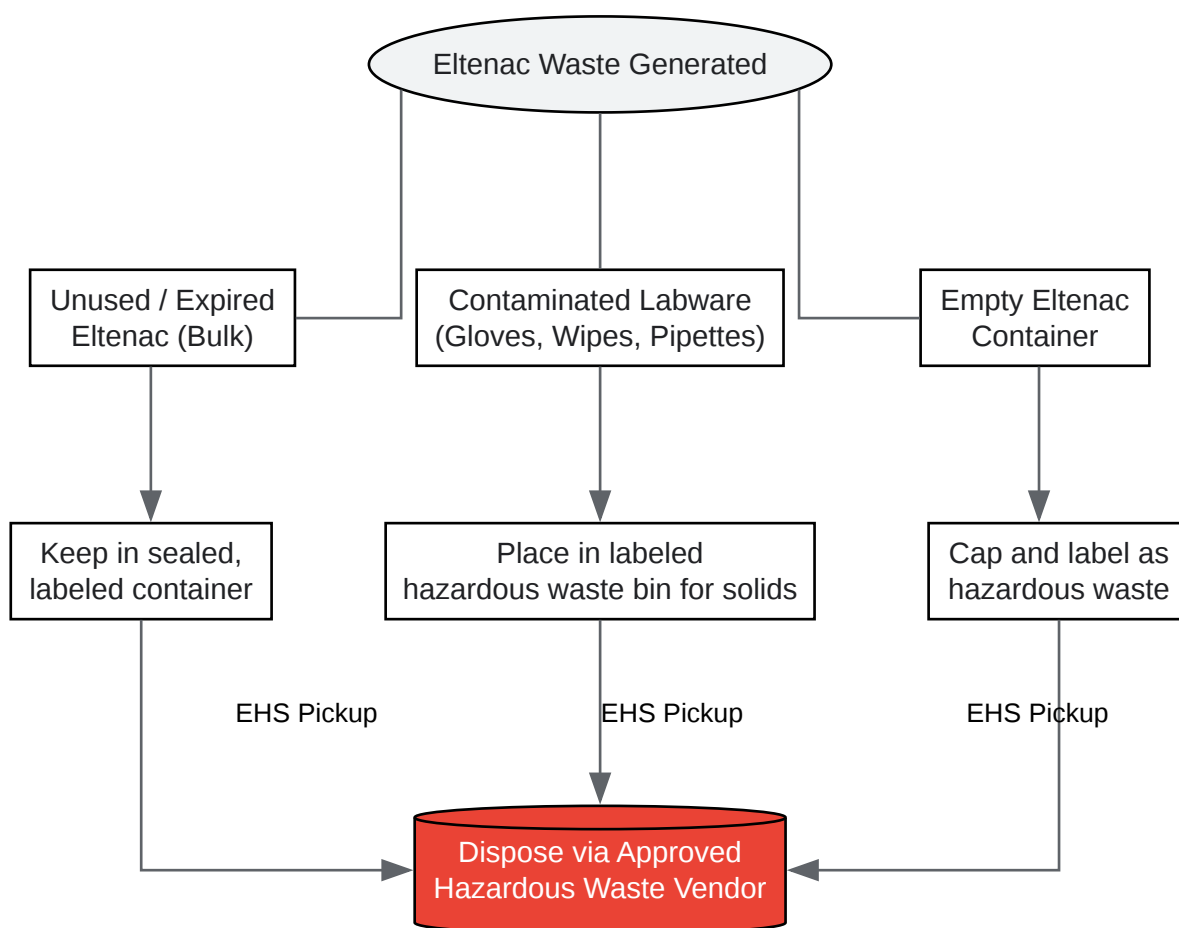
Protocol 3: Disposal of Empty Eltenac Containers

Empty containers that held **Eltenac** must also be disposed of as hazardous waste, as they retain chemical residues.

- Do Not Rinse: Do not rinse the container into the sanitary sewer.
- Sealing and Labeling: Securely cap the empty container. Deface the original product label to avoid confusion and apply a "Hazardous Waste" label.
- Disposal: Place the empty, labeled container in the designated hazardous waste collection area for pickup by a certified disposal service.

Eltenac Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Eltenac** waste streams in a laboratory setting.



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Caption: Decision workflow for the proper segregation and disposal of different **Eltenac** waste streams.

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